

Technical Support Center: H-Tyr-Ser-NH₂ HCl

Protocol Refinement & Troubleshooting

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Compound of Interest

Compound Name: H-Tyr-Ser-NH₂ HCl

CAS No.: 128245-94-3

Cat. No.: B1148905

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Welcome to the Technical Support Center. This guide addresses the physicochemical challenges of working with **H-Tyr-Ser-NH₂ HCl** (Tyrosyl-Serinamide hydrochloride, CAS 128245-94-3)[1]. This specific dipeptide motif is a critical building block, frequently appearing in the active domains of larger regulatory peptides[2] and serving as a model substrate for spectroscopic and cleavage assays[3][4].

Handling a dipeptide with a C-terminal amide, a reactive phenol (Tyrosine), a primary alcohol (Serine), and a highly hygroscopic hydrochloride counterion requires strict adherence to physicochemical principles[5]. Below are field-proven, self-validating protocols to ensure absolute reproducibility in your syntheses and downstream assays.

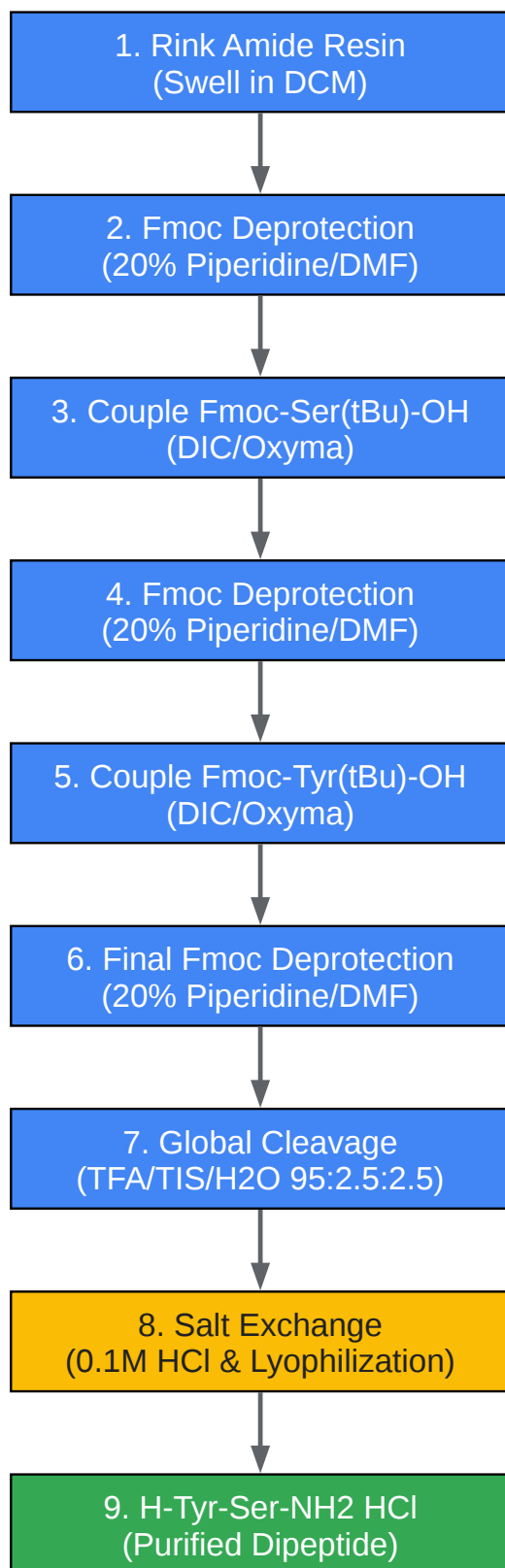
Section 1: Solid-Phase Peptide Synthesis (SPPS) & Cleavage Dynamics

Q: Why am I seeing a high degree of +16 Da or +56 Da mass adducts in my crude H-Tyr-Ser-NH₂ product?

Causality & Expert Insight: A +16 Da mass shift indicates the oxidation of the Tyrosine phenol ring to DOPA, driven by exposure to atmospheric oxygen or trace metals during basic Fmoc deprotection. A +56 Da shift indicates tert-butyl alkylation. During the global acidic cleavage of the protecting groups (tBu on Ser and Tyr), highly reactive tert-butyl carbocations are generated. If these are not immediately quenched by a hydride donor, they will electrophilically attack the electron-rich phenol ring of Tyrosine.

Self-Validating Protocol: Optimized Cleavage for Tyr-Ser Motifs To prevent both oxidation and alkylation, the cleavage cocktail must be carefully balanced.

- Resin Preparation: Wash the Rink Amide resin thoroughly with Dichloromethane (DCM) to remove residual Dimethylformamide (DMF). Causality: Residual DMF can react with TFA to form reactive formyl species that modify the peptide.
- Cocktail Formulation: Prepare a fresh cleavage cocktail of TFA / Triisopropylsilane (TIS) / Ultrapure H₂O in a 95:2.5:2.5 (v/v/v) ratio. Causality: TIS is a bulky hydride donor that efficiently quenches tert-butyl carbocations without participating in side reactions, protecting the Tyrosine residue.
- Execution: Add 10 mL of cocktail per gram of resin. Stir gently for exactly 2 hours at 25°C.
- Precipitation & Validation: Filter the resin and drip the filtrate into 10 volumes of ice-cold diethyl ether. Centrifuge at 4000 rpm for 5 minutes. Validation: The formation of a crisp, white pellet validates the successful removal of lipophilic protecting groups; a yellow/oily pellet indicates incomplete deprotection or severe oxidation.



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Caption: Step-by-step Solid-Phase Peptide Synthesis (SPPS) and salt exchange workflow for **H-Tyr-Ser-NH₂ HCl**.

Section 2: HPLC Purification & Counterion Exchange

Q: My dipeptide elutes as a broad, split peak on RP-HPLC, and the isolated yield is lower than expected. How do I fix this?

Causality & Expert Insight: Peak splitting for small, highly polar dipeptides like H-Tyr-Ser-NH₂ is rarely due to structural isomers. It is almost always caused by mixed salt states (e.g., a mixture of TFA and HCl salts) or column phase collapse. Standard C18 alkyl chains can collapse upon themselves in highly aqueous mobile phases (which are required to retain this polar peptide), leading to a catastrophic loss of retention and peak shape.

Protocol Refinement: Chromatography & Salt Exchange

- **Column Selection:** Use an AQ-C18 (polar-embedded) column designed to withstand 100% aqueous conditions without phase collapse.
- **Gradient Optimization:** Utilize a highly shallow gradient with an extended aqueous hold (See Table 1).
- **TFA to HCl Salt Exchange:** TFA is cytotoxic and alters the secondary structure of peptides in downstream assays. To convert the purified TFA salt to the physiologically relevant HCl salt^[6]:
 - Dissolve the lyophilized TFA peptide in 0.1 M HCl (aq) at a concentration of 1 mg/mL.
 - Incubate at room temperature for 5 minutes.
 - Lyophilize immediately to drive off volatile TFA as a gas.
 - Repeat the dissolution in 0.1 M HCl and lyophilization two more times. Validation: The final product is pure **H-Tyr-Ser-NH₂ HCl**, verified by a single sharp peak on HPLC and the absence of the 167 cm⁻¹ TFA band via IR spectroscopy.

Table 1: Optimized RP-HPLC Gradient for H-Tyr-Ser-NH₂

Time (min)	% Mobile Phase A (0.1% TFA in H ₂ O)	% Mobile Phase B (0.1% TFA in MeCN)	Flow Rate (mL/min)
0.0	100	0	1.0
5.0	100	0	1.0
20.0	85	15	1.0
22.0	5	95	1.0

| 25.0 | 100 | 0 | 1.0 |

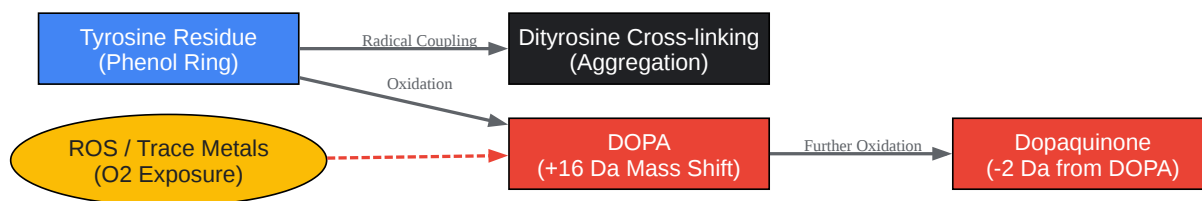
Section 3: Storage, Handling, and Assay Preparation

Q: The **H-Tyr-Ser-NH₂ HCl** powder turns into a sticky paste upon opening the vial, making my assay concentrations wildly inconsistent. What is happening?

Causality & Expert Insight: Hydrochloride salts of small, polar peptides are exceptionally hygroscopic. When a cold vial is opened in a humid laboratory, atmospheric moisture rapidly condenses on and absorbs into the lyophilized powder (deliquescence). This not only degrades the peptide via hydrolysis but also adds invisible water mass. Consequently, your weighed mass is no longer pure peptide, leading to artificially low assay concentrations.

Protocol Refinement: Handling Hygroscopic Peptides

- **Equilibration:** Never open a peptide vial straight from the -20°C freezer. Allow it to equilibrate in a desiccator at room temperature for at least 30 minutes.
- **Volumetric Stock Preparation:** Instead of weighing sub-milligram quantities, add a known volume of assay buffer directly to the pre-weighed commercial vial to create a master stock solution. Aliquot this stock and refreeze immediately.



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Caption: Mechanistic pathway of Tyrosine oxidation leading to mass adducts and peptide aggregation.

Table 2: Physicochemical Properties & Storage Guidelines

Property	Value / Guideline
Molecular Weight	295.72 g/mol (HCl salt)
Appearance	White to off-white lyophilized powder
Solubility	Highly soluble in H ₂ O (>10 mg/mL)
Short-term Storage	4°C, desiccated (up to 1 week)
Long-term Storage	-20°C, strictly desiccated (up to 12 months)

| Handling Precaution | Highly hygroscopic; equilibrate to RT before opening |

References

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